A Comparative Guide to the Structure-Activity Relationship (SAR) of 4-Phenylthiazole Derivatives

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Compound of Interest

Compound Name:	*Methyl 4-(3-chlorophenyl)-2-methylthiazole-5-carboxylate*
CAS No.:	*1072944-80-9*
Cat. No.:	*B1420411*

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The 4-phenylthiazole scaffold is a privileged heterocyclic motif that forms the core of numerous compounds with significant therapeutic potential. Its rigid structure and diverse functionalization points make it an attractive starting point for medicinal chemists. This guide provides an in-depth analysis of the structure-activity relationships (SAR) of 4-phenylthiazole derivatives across various therapeutic areas, offering a comparative look at how subtle molecular modifications influence biological activity. We will delve into the causality behind experimental designs and present supporting data to guide future drug discovery efforts.

Dual Inhibition of sEH and FAAH: A Modern Approach to Pain and Inflammation

Two key enzymes involved in pain and inflammation regulation are soluble epoxide hydrolase (sEH) and fatty acid amide hydrolase (FAAH).[1] Inhibiting sEH prevents the breakdown of anti-inflammatory epoxyeicosatrienoic acids (EETs), while FAAH inhibition increases the levels of endogenous cannabinoids, which have pain-relieving effects.[1] The 4-phenylthiazole scaffold

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has proven to be an excellent template for designing dual inhibitors that target both enzymes simultaneously, potentially offering superior therapeutic effects compared to single-target agents.[2][3]

Key SAR Insights for Dual sEH/FAAH Inhibition

The exploration of 4-phenylthiazole analogs has revealed critical structural features that govern their potency and dual-targeting capabilities. A general pharmacophore has been identified, which consists of a central phenyl ring connected via an amide bond to a piperidine linker, which in turn is attached to the 4-phenylthiazole moiety.[2]

- Substituents on the 4-Phenyl Ring: SAR studies have systematically explored the impact of substituents on the phenyl ring of the 4-phenylthiazole core.[2] It was found that electron-donating groups (e.g., methyl, methoxy) at the ortho, meta, and para positions are generally well-tolerated by both sEH and FAAH.[2] For instance, compound 4p, with a methyl group at the para position, is a potent dual inhibitor with IC50 values of 2.3 nM for human sEH and 11.1 nM for human FAAH.[2]

- Overall Molecular Shape: While electronic effects are important, the overall three-dimensional shape of the molecule is crucial, particularly for FAAH inhibition. This suggests that the FAAH binding pocket is more sterically constrained than the sEH binding pocket.[2]

- Importance of the Bulky Moiety: The replacement of other heterocyclic systems (like benzothiazole) with the 4-phenylthiazole moiety was found to be critical for achieving potent dual inhibition.[2] This indicates that a bulky, hydrophobic group on this side of the pharmacophore is favored by both enzymes for potent binding.[2][3]

- Linker Modification: Modifications to the linker connecting the core to the 4-phenylthiazole can drastically affect potency. For example, converting a sulfonamide group in the linker to a tertiary amine generally leads to a decrease in potency for sEH, while the FAAH enzyme tolerates this change well.[1][4]

Comparative Activity of Dual sEH/FAAH Inhibitors

The table below summarizes the inhibitory concentrations (IC50) of representative 4-phenylthiazole derivatives against human sEH and FAAH, illustrating the impact of substitutions on the phenyl ring.

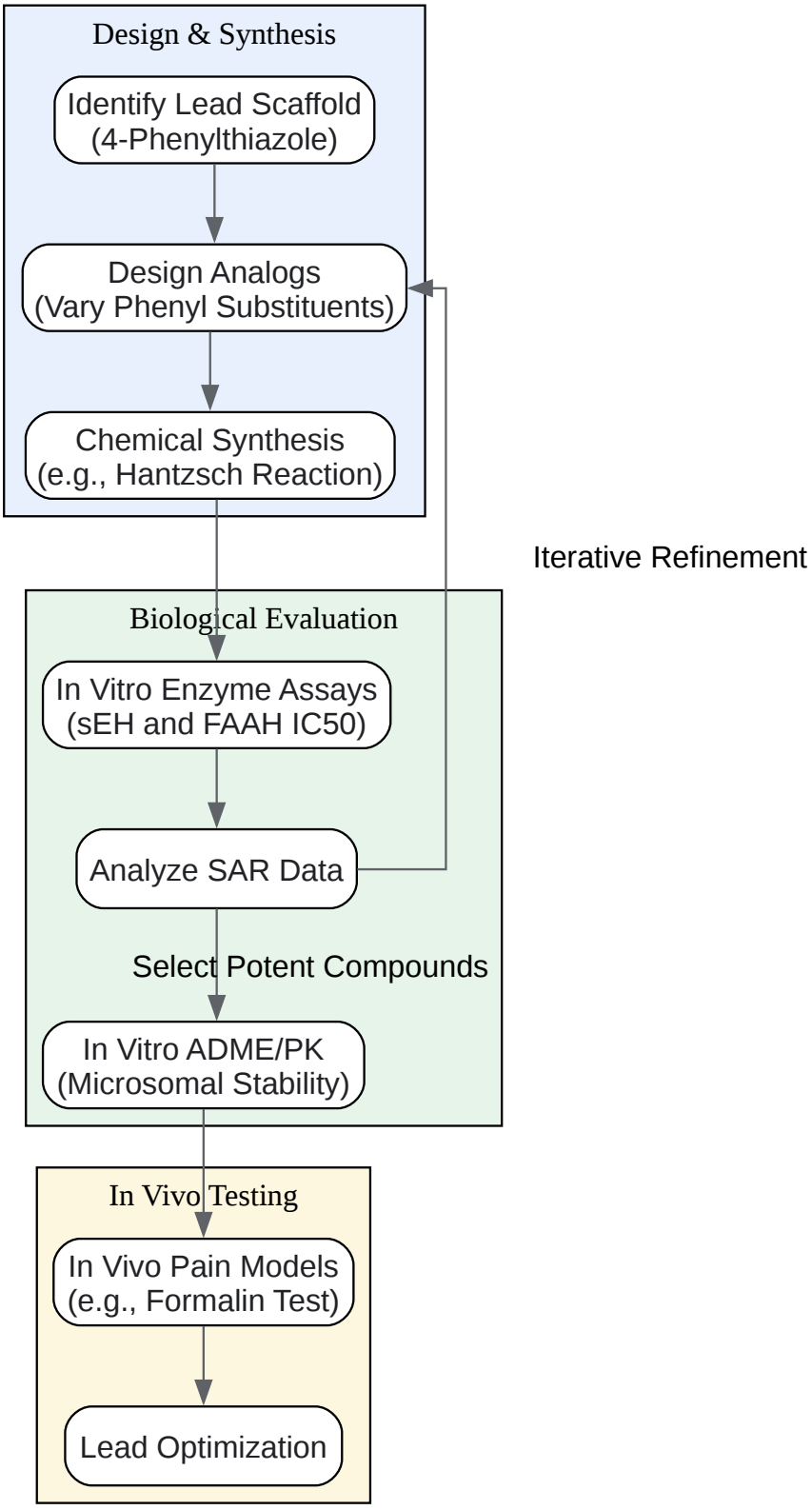
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Compound	Phenyl Ring Substituent	h-sEH IC50 (nM)	h-FAAH IC50 (nM)	Reference
4p	4-Methyl	2.3	11.1	[2]
4s	2,4-Dimethyl	2.5	9.8	[1][2]
4a	Unsubstituted	4.8	19.3	[2]
4d	4-Fluoro	3.3	18.2	[2]
4j	4-Methoxy	5.1	24.5	[2]

Workflow for SAR-Guided Inhibitor Development

The development process for these inhibitors involves iterative cycles of design, synthesis, and biological evaluation to refine the molecular structure for optimal activity and properties.

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Caption: Iterative workflow for the development of 4-phenylthiazole-based inhibitors.

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Anticancer Potential of 4-Phenylthiazole Derivatives

The 4-phenylthiazole scaffold is also a cornerstone in the development of novel anticancer agents. These derivatives have demonstrated cytotoxicity against a range of human cancer cell lines, often through mechanisms like tubulin polymerization inhibition.[5][6]

Key SAR Insights for Anticancer Activity

Systematic modifications of the 4-phenylthiazole template have yielded potent anticancer compounds with improved pharmacological profiles.

- Tubulin Polymerization Inhibitors: A series of 4-substituted methoxybenzoyl-aryl-thiazoles (SMART) were identified as potent inhibitors of tubulin polymerization.[5] Further development led to the phenyl-amino-thiazole (PAT) template, where an amino linkage was introduced. This modification maintained nanomolar potency against cancer cells while markedly improving aqueous solubility and oral bioavailability.[5]

- Substituents on the N-Phenyl Ring of Carboxamides: In a series of N-phenyl-2-p-tolylthiazole-4-carboxamide derivatives, the nature of the substituent on the N-phenyl ring was found to be critical for cytotoxicity. Compound 4c, bearing an electron-withdrawing nitro group at the para position, exhibited the most potent activity against the SKNMC (neuroblastoma) cell line.[6] This suggests that electron-withdrawing properties on this part of the molecule can enhance anticancer effects.

- Modifications at the 2-Position: For 2-phenylthiazole-4-carboxamide derivatives, substitutions on an arylacetamido group attached to the 2-phenyl ring influenced activity. A methoxy group at the 4-position of the arylacetamido moiety improved activity against Caco-2 (colorectal cancer) cells.[7]

- Fused Ring Systems: Novel derivatives synthesized from 4-phenylthiazol-2-amine, which were then used to create fused thiazolo[3,2-a]pyrimidine systems, showed significant anticancer activity. Compounds 9 and 14a from this series displayed higher efficacy than the reference drug doxorubicin against breast (MCF-7), lung (NCI-H460), and CNS (SF-268) cancer cell lines.[8]

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Comparative Cytotoxicity of Anticancer 4-Phenylthiazole Derivatives

The following table presents the half-maximal inhibitory concentration (IC50) values for selected derivatives against various human cancer cell lines.

Compound	Cancer Cell Line	IC50 (μM)	Key Structural Feature	Reference
4c	SKNMC (Neuroblastoma)	12.5	para-nitro on N-phenyl ring	[6]
4a	SKNMC (Neuroblastoma)	33.3	Unsubstituted N-phenyl ring	[6]
9	MCF-7 (Breast)	4.13	Pyridinylidene derivative	[8]
14a	NCI-H460 (Lung)	5.31	Fused thiazolopyrimidine	[8]
Doxorubicin	MCF-7 (Breast)	5.94	Reference Drug	[8]
Doxorubicin	NCI-H460 (Lung)	6.24	Reference Drug	[8]

Experimental Protocol: In Vitro Cytotoxicity (MTT Assay)

This protocol outlines a standard method for assessing the cytotoxic effects of novel compounds on cancer cell lines, as described in the evaluation of N-phenyl-2-p-tolylthiazole-4-carboxamides.[6]

- Cell Seeding: Plate cancer cells (e.g., SKNMC, HEP-G2) in 96-well plates at a density of 10,000 cells per well.
- Incubation: Allow cells to attach by incubating for 24 hours at 37°C in a humidified atmosphere with 5% CO2.

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- Compound Treatment: Add various concentrations of the synthesized 4-phenylthiazole derivatives to the wells. Include a vehicle control (e.g., DMSO) and a positive control.
- Incubation Period: Incubate the treated plates for an additional 48-72 hours.
- MTT Addition: Add 20 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for 3-4 hours. This allows viable cells to metabolize the MTT into formazan crystals.
- Solubilization: Remove the medium and add 100 µL of DMSO to each well to dissolve the formazan crystals.
- Absorbance Reading: Measure the absorbance of each well at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability compared to the vehicle control and determine the IC50 value (the concentration of the compound that inhibits cell growth by 50%).

Antimicrobial Activity of 4-Phenylthiazole Derivatives

The 4-phenylthiazole core is also prevalent in compounds designed to combat microbial infections, showing activity against bacteria (including resistant strains like MRSA) and fungi.[9] [10]

Key SAR Insights for Antimicrobial Activity

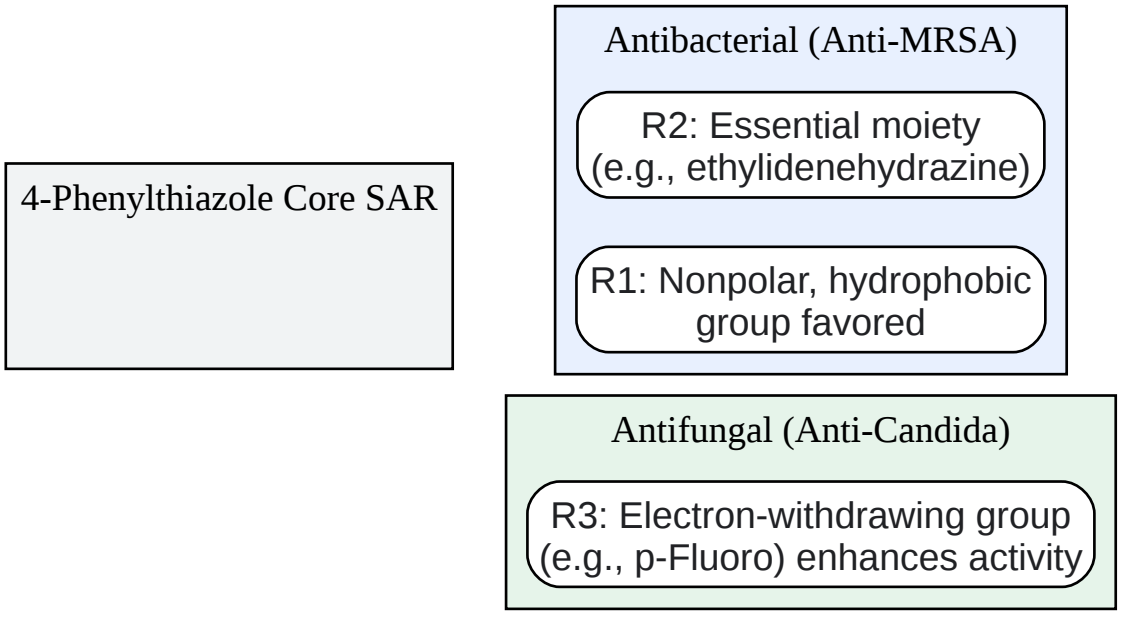
- Antibacterial (Anti-MRSA) Activity: For activity against Methicillin-resistant Staphylococcus aureus (MRSA), a rigorous SAR study revealed that a nonpolar, hydrophobic functional group is favored at the C2 position of the thiazole ring.[11] Furthermore, an ethylidenehydrazine-1-carboximidamide moiety at the C5 position was found to be essential for potent anti-MRSA activity.[11]
- Antifungal Activity: In a series of 4-phenylthiazol-2(3H)-imine derivatives, substitutions on the 4-phenyl ring were evaluated for antifungal activity against Candida species. The presence of a fluorine atom at the para position (compound 2e) resulted in the most potent derivative, with activity against C. parapsilosis (MIC50 = 1.23 µg/mL) comparable to ketoconazole.[12]

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- Broad-Spectrum Activity: The introduction of a 1,3,4-thiadiazole thione moiety to the phenylthiazole skeleton yielded compounds with broad-spectrum antibacterial and antifungal activities.[13] SAR analysis indicated that introducing an electron-withdrawing group at the meta-position of the benzene ring enhanced antibacterial activity, while substitution at the ortho-position was favorable for antifungal activity.[13] Compound 5k (with a 3-CF3 group) showed remarkable activity against the bacterium R. solanacearum (EC50 = 2.23 μg/mL), and compound 5b (with a 2-F group) was a potent antifungal against S. sclerotiorum (EC50 = 0.51 μg/mL).[13]

Key SAR Observations for Antimicrobial Activity

The following diagram illustrates the key structural features on the 4-phenylthiazole scaffold that influence antimicrobial potency.



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Caption: General SAR summary for antimicrobial 4-phenylthiazole derivatives.

Experimental Protocol: Antimicrobial Susceptibility Testing (Agar Disc Diffusion)

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This method provides a qualitative assessment of the antimicrobial activity of synthesized compounds.[9][14]

- Media Preparation: Prepare nutrient agar plates for bacteria and Sabouraud's dextrose agar plates for fungi.
- Inoculation: Spread a standardized inoculum of the test microorganism (e.g., S. aureus, C. albicans) evenly over the surface of the agar plates.
- Disc Application: Impregnate sterile filter paper discs (6 mm in diameter) with a known concentration of the test compound (e.g., 50 µg/mL dissolved in a suitable solvent like DMSO).
- Placement: Place the impregnated discs onto the surface of the inoculated agar plates. Include a negative control (solvent only) and a positive control (a standard antibiotic like Ampicillin or an antifungal like Fluconazole).
- Incubation: Incubate the plates under appropriate conditions (e.g., 37°C for 24 hours for bacteria, 28°C for 48 hours for fungi).
- Measurement: Measure the diameter of the zone of inhibition (the clear area around the disc where microbial growth is inhibited) in millimeters. A larger zone diameter indicates greater antimicrobial activity.

Conclusion and Future Outlook

The 4-phenylthiazole scaffold remains a highly versatile and fruitful starting point for the development of new therapeutic agents. The structure-activity relationship studies highlighted in this guide demonstrate that targeted modifications to this core can yield potent and selective agents for a wide array of diseases. For dual sEH/FAAH inhibitors, tuning the electronics and sterics of the phenyl ring is key. In the anticancer domain, improving solubility and bioavailability through linker modification while optimizing substitutions has led to orally available candidates. For antimicrobials, specific hydrophobic and electronic features are crucial for targeting resistant pathogens.

Future research should focus on leveraging these established SAR principles while exploring novel chemical space. The introduction of bioisosteric replacements, the development of

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compounds with improved pharmacokinetic and safety profiles, and the exploration of new therapeutic targets will undoubtedly solidify the legacy of the 4-phenylthiazole scaffold in medicinal chemistry.

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